

AC-386 chemical structure and properties

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Compound of Interest

Compound Name: AC-386

Cat. No.: B12418357

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In-depth Technical Guide: AC-386

A comprehensive search for the chemical compound designated as **AC-386** has yielded no publicly available data regarding its chemical structure, properties, or associated experimental protocols.

Extensive queries of scientific literature, chemical databases, and patent repositories did not identify a recognized chemical entity with the identifier "**AC-386**". This suggests several possibilities:

- **Internal Designation:** "**AC-386**" may be an internal research and development code for a compound that has not yet been disclosed in public literature.
- **Incorrect Identifier:** The designation may be inaccurate or a misinterpretation of another compound's name.
- **Discontinued Project:** The compound may have been part of a research project that was discontinued before any public disclosure.

While no direct information on "**AC-386**" was found, the search did identify a compound with a similar alphanumeric designation, DPI-386. It is important to note that there is no confirmation that **AC-386** and DPI-386 are related. DPI-386 is described as a novel intranasal formulation of scopolamine.^[1]

Scopolamine, the active compound in DPI-386, is a well-characterized tropane alkaloid with anticholinergic properties. It functions as a competitive inhibitor of muscarinic acetylcholine

receptors.[1]

Due to the lack of specific information for a compound named "**AC-386**," it is not possible to provide the requested in-depth technical guide, including tables of quantitative data, detailed experimental protocols, and visualizations of signaling pathways. Further clarification on the chemical identity of "**AC-386**" is required to proceed with a detailed scientific summary.

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References

- 1. Our Science | Defender Pharmaceuticals [defenderpharma.com]
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